

3,5-Octadien-2-ol molecular weight and formula

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Compound of Interest

Compound Name: 3,5-Octadien-2-ol

Cat. No.: B3386073

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Technical Data Summary: 3,5-Octadien-2-ol

This document provides the core chemical properties of **3,5-Octadien-2-ol**, focusing on its molecular formula and weight. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

While this guide provides fundamental physicochemical data, it is important to note that experimental protocols and biological signaling pathways are beyond the scope of a summary focused on basic molecular properties. Such detailed information would be found in specific research papers citing the use or synthesis of this compound.

Physicochemical Properties

The fundamental quantitative data for **3,5-Octadien-2-ol** are summarized below. This dienol, characterized by an eight-carbon chain with two double bonds and a hydroxyl group, has a molecular formula of $C_8H_{14}O$ [1][2][3]. Its structure leads to the potential for multiple stereoisomers, including geometric (E/Z) and optical (R/S) isomers[2].

Property	Value	Unit	Source
Molecular Formula	C ₈ H ₁₄ O	-	[1][2][3][4]
Molecular Weight	126.20	g/mol	[2][4][5]
126.1962	g/mol	[3]	
Exact Mass	126.104465066	g/mol	[1][4]
IUPAC Name	(3E,5E)-octa-3,5-dien-2-ol	-	[4]
CAS Registry Number	69668-82-2	-	[1][3]

Structural and Data Derivation

The molecular properties of a chemical compound are derived directly from its structure. The logical flow from the chemical name to its formula and mass is a foundational concept in chemistry.

Caption: Logical derivation of molecular weight from chemical nomenclature.

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